

Safe Disposal of L-Glutathione Reduced-13C: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Glutathione reduced-13C*

Cat. No.: *B15135337*

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **L-Glutathione reduced-13C**. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory waste management practices.

A critical aspect of the disposal procedure for **L-Glutathione reduced-13C** is recognizing that it is labeled with Carbon-13, a stable, non-radioactive isotope of carbon.^{[1][2]} Consequently, no specialized precautions for radioactivity are necessary.^[1] The disposal protocol is therefore determined by the chemical properties of L-Glutathione itself.^[2] Unused or waste **L-Glutathione reduced-13C** should be handled as a standard chemical waste, following local regulations and institutional policies.

Disposal Protocol for L-Glutathione Reduced-13C

This protocol outlines the step-by-step methodology for the safe disposal of **L-Glutathione reduced-13C** waste.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Wear appropriate PPE, including safety glasses or chemical safety goggles, gloves, and a lab coat to prevent skin and eye exposure.^[3]
- Handle the material in accordance with good industrial hygiene and safety practices.^[3]

- In case of a spill, avoid generating dust.[4]

2. Waste Collection and Segregation:

- Solid Waste:

- Collect waste **L-Glutathione reduced-13C** powder and place it in a designated, sturdy, and clearly labeled hazardous waste container.[5]
 - For spills, take up the material mechanically (e.g., by sweeping or vacuuming) and place it in an appropriate container for disposal.[6]
 - Ensure the waste container is kept closed except when adding waste.[5]

- Contaminated Materials:

- Items such as gloves, weigh boats, and wipes that are contaminated with **L-Glutathione reduced-13C** should be collected as solid chemical waste.
 - Sharps (needles, scalpels) must be placed in a puncture-proof sharps container.

- Liquid Waste (Solutions):

- Collect aqueous solutions of **L-Glutathione reduced-13C** in a designated hazardous liquid waste container.
 - Do not dispose of solutions down the drain.[5][6]
 - The first rinse of any container that held the chemical must be collected and disposed of as hazardous waste.[5]

3. Container Labeling and Storage:

- Label all waste containers clearly with the words "Hazardous Waste" and the full chemical name: "**L-Glutathione reduced-13C**".[5]
- Note the accumulation start date and other required information as per your institution's Environmental, Health & Safety (EH&S) guidelines.

- Store waste containers in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[3][4]

4. Final Disposal:

- Arrange for a waste pick-up with your institution's certified hazardous waste management provider or EH&S department.[1][5]
- Never dispose of chemical waste in the regular trash or by evaporation.[5]

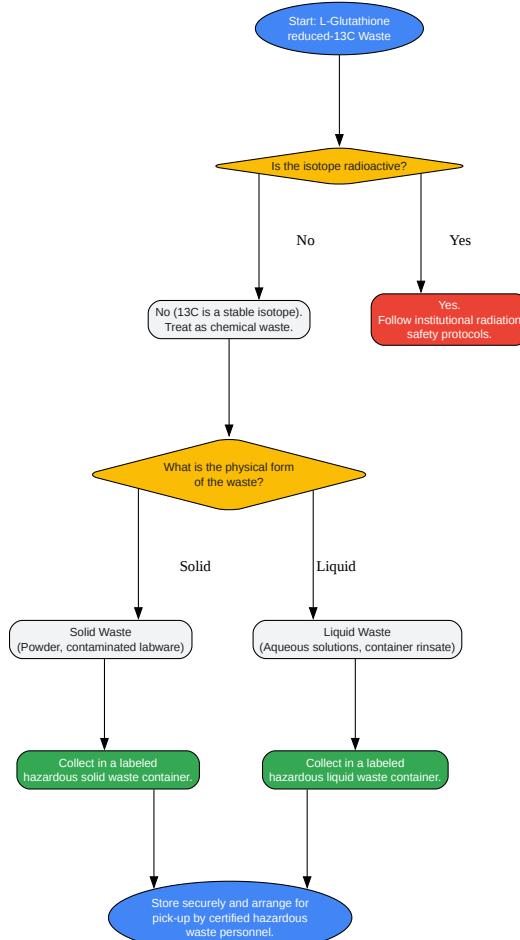
Physicochemical Properties of L-Glutathione Reduced

The following table summarizes key quantitative data for L-Glutathione reduced, which dictates its handling and disposal requirements.

Property	Value	Source
Molecular Formula	C10 H17 N3 O6 S	[3]
Molecular Weight	307.32 g/mol	[3]
Physical State	Solid Powder	[3]
Appearance	White	[3]
Melting Point	182 - 192 °C / 359.6 - 377.6 °F	[3]
Solubility	Soluble in water	[4]
pH	~3 (1% aqueous solution)	[3]
Incompatibilities	Strong oxidizing agents	[3][4]
Hazardous Decomposition Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2), Sulfur oxides (SOx)	[3][6]

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the correct disposal path for **L-Glutathione reduced-13C** waste.



[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for **L-Glutathione reduced-13C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. moravek.com [moravek.com]

- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- 3. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 6. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Safe Disposal of L-Glutathione Reduced-13C: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15135337#l-glutathione-reduced-13c-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com